

Technical Guide: Physicochemical Properties of AChE/BChE-IN-4

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Compound of Interest

Compound Name: AChE/BChE-IN-4

Cat. No.: B15142130

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Introduction

AChE/BChE-IN-4, also identified as compound 4a in seminal research, is a potent, orally active, and brain-penetrant dual inhibitor of both acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).[1] Its ability to target both of these key enzymes in the cholinergic pathway has positioned it as a compound of interest in the research and development of therapeutics for neurodegenerative diseases, most notably Alzheimer's disease. This technical guide provides a comprehensive overview of the available solubility and stability data for **AChE/BChE-IN-4**, complete with detailed, standardized experimental protocols and visual representations of relevant biological and experimental workflows.

Chemical and Physical Data

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₃ N ₅	MedchemExpress
Molecular Weight	297.40 g/mol	MedchemExpress
CAS Number	1997158-25-4	MedchemExpress
Appearance	Off-white to light yellow solid	MedchemExpress
SMILES	<chem>NC1=NC=CC(NCC2CCN(CC2)CC3=CC=CC=C3)=N1</chem>	MedchemExpress

Solubility Data

The solubility of a compound is a critical parameter that influences its absorption, distribution, and overall bioavailability. **AChE/BChE-IN-4** exhibits good solubility in dimethyl sulfoxide (DMSO), a common solvent for in vitro assays.

Solvent	Solubility
DMSO	≥ 125 mg/mL (≥ 420.31 mM)

Data sourced from MedchemExpress product information.

Experimental Protocol: Kinetic Solubility Assay (Shake-Flask Method)

The following protocol outlines a standard shake-flask method for determining the kinetic solubility of a compound like **AChE/BChE-IN-4**. This method is widely used in drug discovery for its reliability and relevance to physiological conditions.

1. Preparation of Solutions:

- **Compound Stock Solution:** A stock solution of **AChE/BChE-IN-4** is prepared in DMSO at a high concentration (e.g., 10 mM).
- **Buffer Solution:** A physiologically relevant buffer, such as phosphate-buffered saline (PBS) at pH 7.4, is prepared and filtered.

2. Assay Procedure:

- A small aliquot of the DMSO stock solution is added to the aqueous buffer to initiate precipitation.
- The resulting suspension is shaken at a constant temperature (e.g., 25°C) for a defined period (typically 2 to 24 hours) to allow the system to reach equilibrium.^[2]
- After incubation, the undissolved compound is separated from the saturated solution by centrifugation or filtration through a low-binding filter plate.^[2]

3. Quantification:

- The concentration of the dissolved compound in the filtrate or supernatant is determined using a suitable analytical method, such as high-performance liquid chromatography with UV detection (HPLC-UV) or mass spectrometry (LC-MS).[2]
- A calibration curve is generated using known concentrations of the compound to ensure accurate quantification.

Stability Data

The stability of a research compound is crucial for ensuring the reliability and reproducibility of experimental results. The following table summarizes the recommended storage conditions for **ACHE/BChE-IN-4** in both solid and solvent forms.

Form	Storage Temperature	Storage Duration
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Data sourced from MedchemExpress product information. It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Experimental Protocol: Chemical Stability Assessment

This protocol describes a general method for assessing the chemical stability of a compound like **ACHE/BChE-IN-4** in a buffered solution over time.

1. Sample Preparation:

- A solution of **ACHE/BChE-IN-4** is prepared in a relevant buffer (e.g., PBS, pH 7.4) at a known concentration.
- The solution is divided into aliquots in sealed, light-protected vials.

2. Incubation:

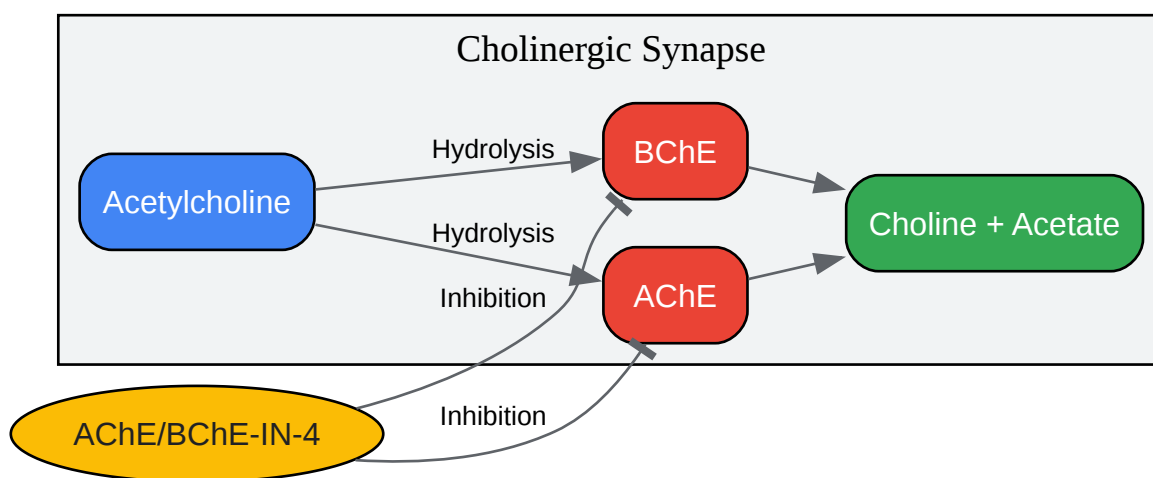
- The vials are stored under controlled temperature and humidity conditions (e.g., 25°C/60% RH for long-term testing or 40°C/75% RH for accelerated testing).
- Aliquots are collected at specified time points (e.g., 0, 1, 3, 6, and 12 months).

3. Analysis:

- At each time point, the concentration of the parent compound is quantified using a stability-indicating HPLC method. This method should be able to separate the parent compound from any potential degradation products.
- The percentage of the compound remaining is calculated relative to the initial concentration at time zero.

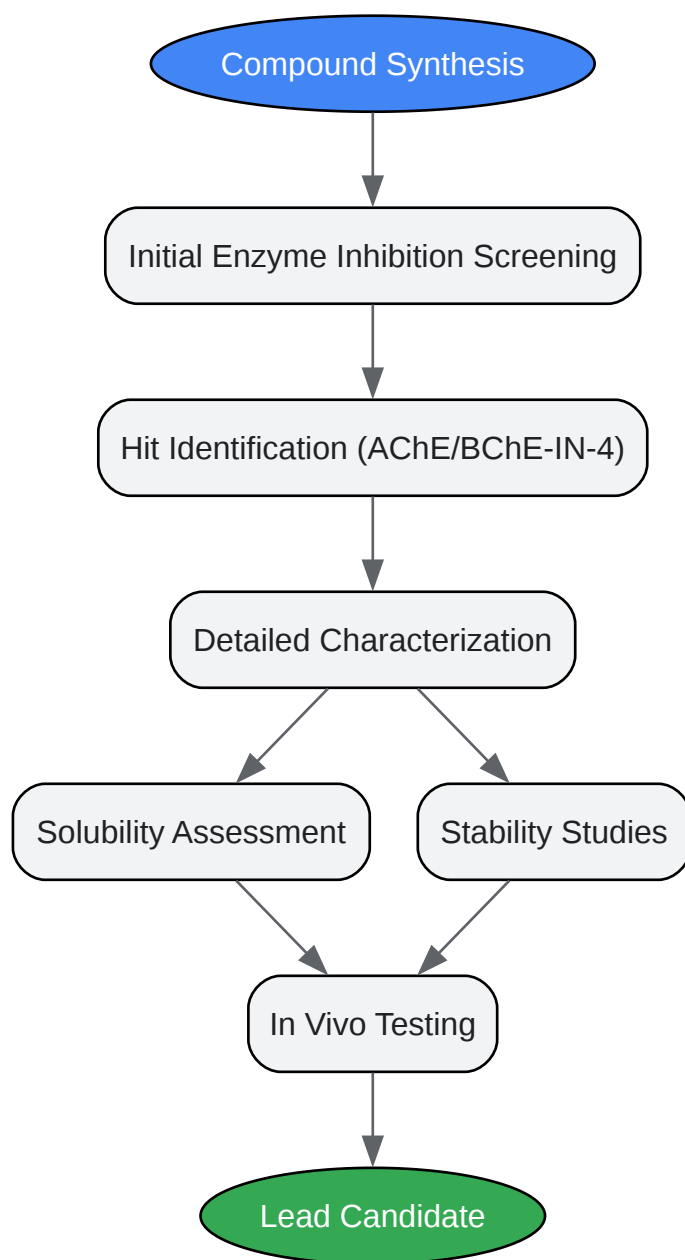
Visualizing Key Concepts

To further elucidate the context and application of **AChE/BChE-IN-4**, the following diagrams, generated using Graphviz, illustrate its mechanism of action and a typical experimental workflow.



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Caption: Dual inhibition of AChE and BChE by **AChE/BChE-IN-4**.



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Caption: General experimental workflow for inhibitor characterization.

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References

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